

Application Notes and Protocols: Utilizing CRISPR-Cas9 to Interrogate PSEN2 Function

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Compound of Interest

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Presenilin 2 (PSEN2) is a critical protein implicated in the pathogenesis of Alzheimer's disease (AD). As the catalytic core of the γ -secretase complex, it plays a pivotal role in the cleavage of the Amyloid Precursor Protein (APP), a process that can generate neurotoxic amyloid-beta ($A\beta$) peptides.^[1] Mutations in the PSEN2 gene are linked to early-onset, familial Alzheimer's disease (FAD), often by altering the ratio of $A\beta_{42}$ to $A\beta_{40}$ peptides.^{[2][3]} The CRISPR-Cas9 gene-editing system offers a precise and powerful tool to investigate the complex functions of PSEN2. By enabling targeted gene knockouts, correction of pathogenic mutations, and introduction of specific variants, CRISPR-Cas9 facilitates a deeper understanding of PSEN2's role in both normal physiology and disease states, paving the way for novel therapeutic strategies.^{[4][5]}

Key Applications of CRISPR-Cas9 in PSEN2 Functional Studies

The versatility of CRISPR-Cas9 allows for several key experimental approaches to study PSEN2:

- **Correction of Familial AD Mutations:** One of the most powerful applications is the correction of specific FAD-causing mutations in patient-derived induced pluripotent stem cells (iPSCs). For example, correcting the PSEN2 N141I mutation in iPSC-derived basal forebrain cholinergic neurons (BFCNs) has been shown to reverse disease-related phenotypes, such as an elevated A β 42/A β 40 ratio and electrophysiological deficits.[2][6][7] This approach provides a direct link between the specific mutation and the observed cellular pathology.
- **Generation of Knockout Models:** Creating PSEN2 knockout (KO) cell lines or animal models allows for the investigation of its loss-of-function effects.[8] Studies using PSEN2 KO neurons have revealed its role in mitochondrial calcium uptake and the maintenance of endoplasmic reticulum (ER)-mitochondria connections.[9][10] Furthermore, generating double knockouts of PSEN1 and PSEN2 in cell lines like mouse neuroblastoma (N2A) cells results in the complete ablation of A β production, creating a clean background for studying the effects of re-introducing specific mutant forms of the proteins.[11][12]
- **Investigation of γ -Secretase Substrate Specificity:** By selectively knocking out PSEN1 or PSEN2, researchers can dissect the distinct roles of the two different γ -secretase complexes. This has been used to show that PSEN2-containing γ -secretase is primarily localized to late endosomes/lysosomes and is responsible for processing specific substrates within these compartments, generating a distinct intracellular pool of A β . [13]

Data Presentation: Quantitative Outcomes of PSEN2 Gene Editing

CRISPR-Cas9-mediated editing of PSEN2 leads to measurable functional changes. The following tables summarize key quantitative data from studies correcting the PSEN2 N141I mutation in iPSC-derived neurons.

Table 1: Effect of CRISPR-Cas9 Correction on A β 42/A β 40 Ratio

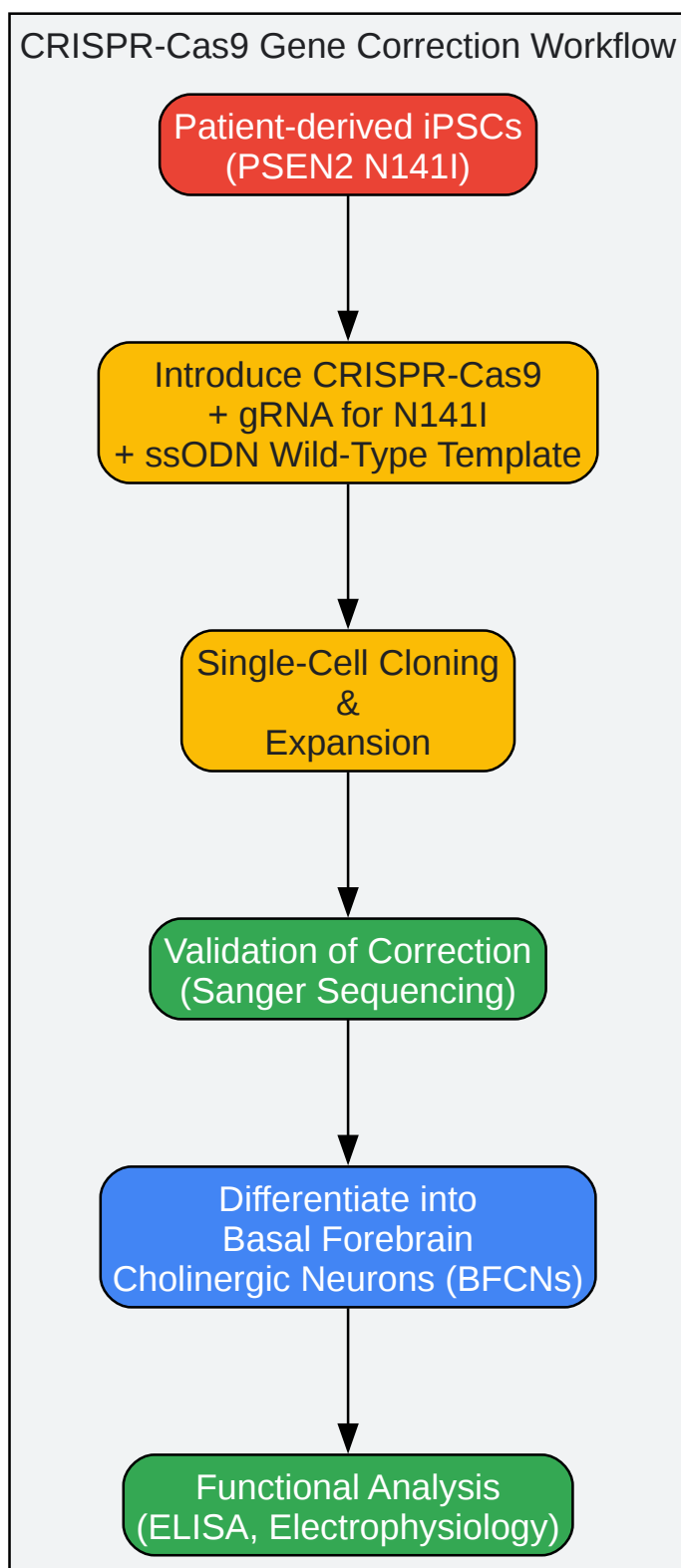
Cell Line / Condition	A β 42/A β 40 Ratio (Relative)	Reference
Control (Wild-Type)	~1.0	[14]
PSEN2 N141I Mutant	Increased (significantly > 1.0)	[7][14]
PSEN2 N141I + CRISPR Correction	Normalized (restored to control levels)	[2][7][14]

Table 2: Electrophysiological Phenotypes and Their Reversal by CRISPR-Cas9 Correction

Parameter	PSEN2 N141I Mutant Phenotype	Phenotype after CRISPR Correction	Reference
Maximum Action Potential Spikes	Significantly decreased	Restored to control levels	[7][15][16]
Action Potential Height	Significantly decreased	Restored to control levels	[7][15][16]

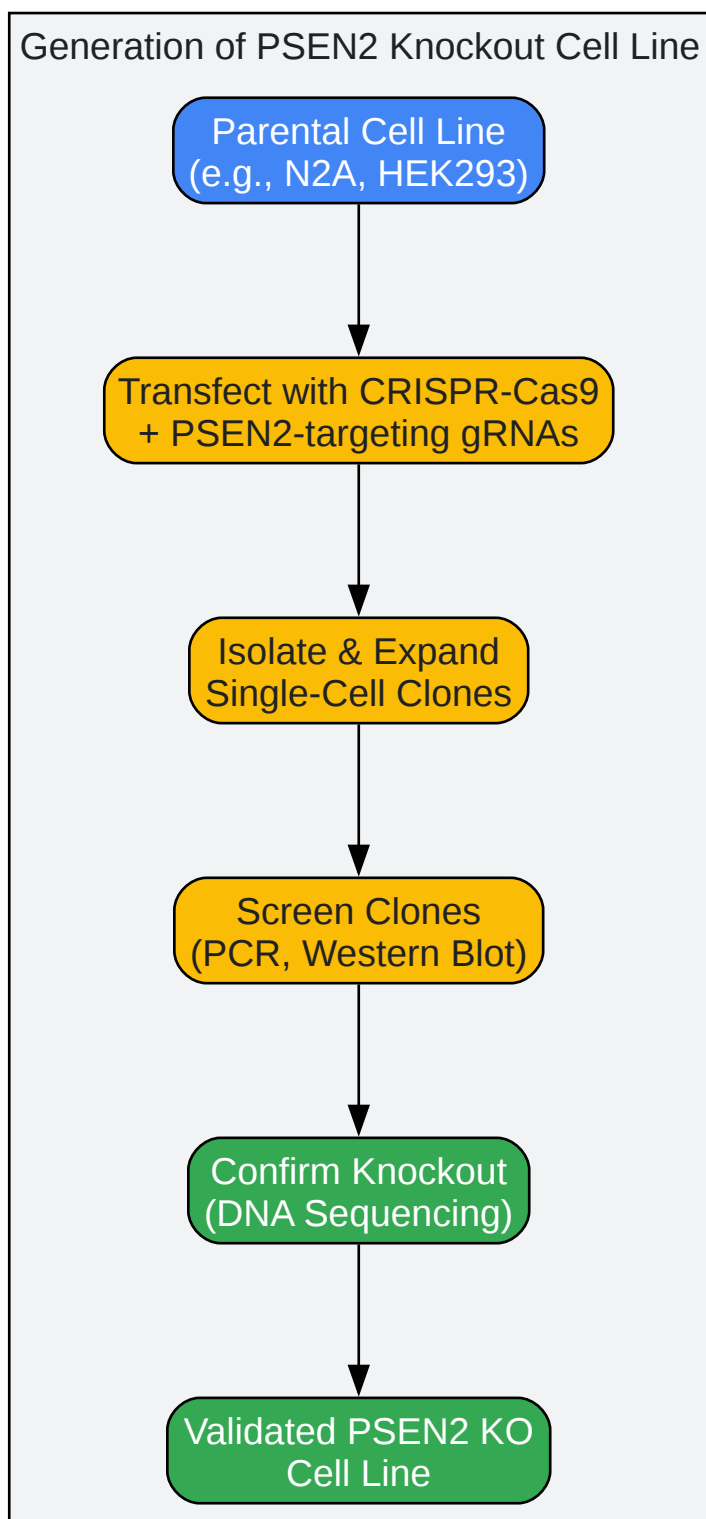
Experimental Workflows and Signaling Pathways

Visualizing the experimental processes and the biological pathways involving PSEN2 is crucial for understanding the application of CRISPR-Cas9.



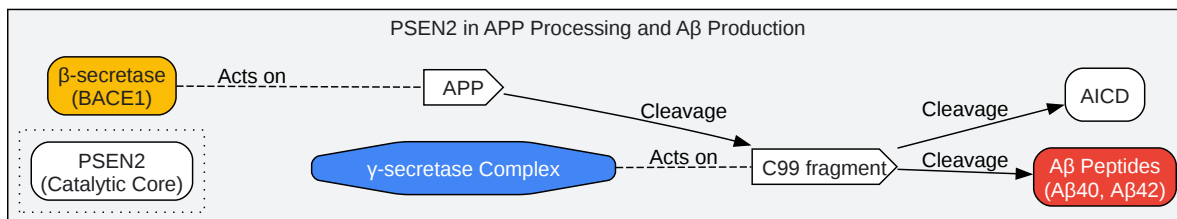
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CRISPR-Cas9 workflow for correcting a PSEN2 mutation in iPSCs.



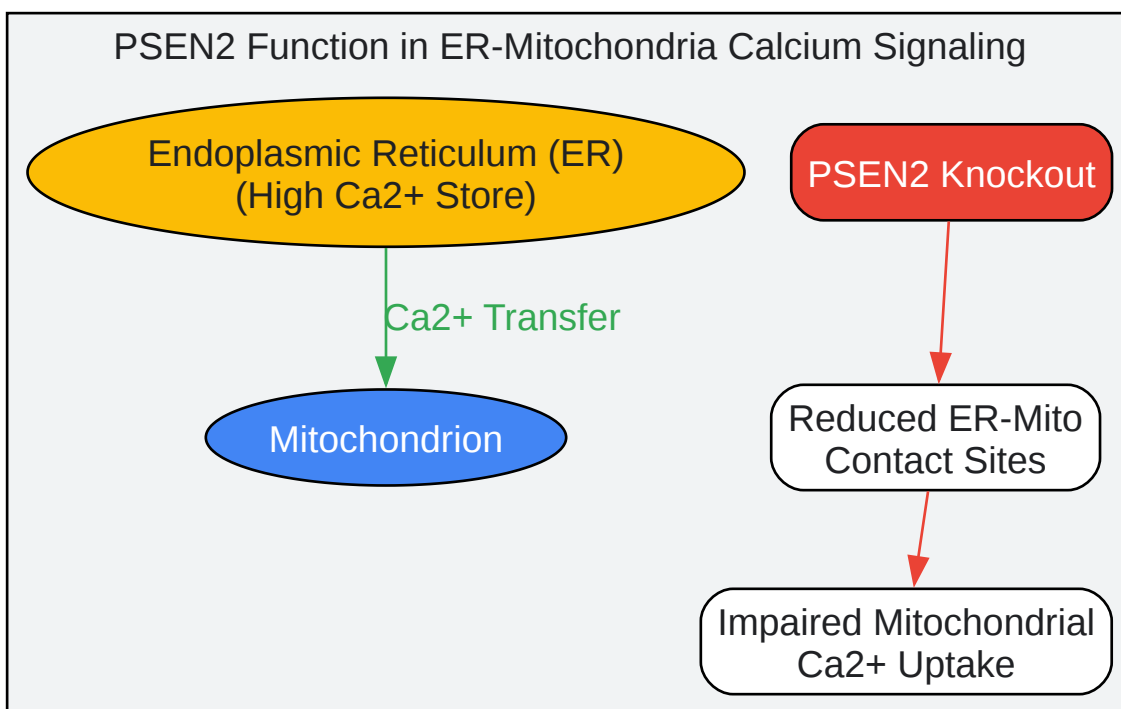
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Workflow for generating a PSEN2 knockout cell line via CRISPR-Cas9.



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Role of PSEN2 within the γ-secretase complex in APP processing.



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PSEN2 loss-of-function impairs ER-mitochondria Ca²⁺ transfer.

Experimental Protocols

Protocol 1: CRISPR-Cas9 Mediated Correction of the PSEN2 N141I Mutation in iPSCs

This protocol is adapted from methodologies used to correct the PSEN2 N141I point mutation. [\[14\]](#)[\[15\]](#)

1. Materials:

- Patient-derived iPSCs (PSEN2 N141I heterozygous)
- pSpCas9(BB)-2A-GFP vector (or similar plasmid expressing Cas9 and a gRNA scaffold)
- gRNA targeting exon 5 of PSEN2 containing the N141I mutation
- Single-stranded oligodeoxynucleotide (ssODN) donor template with the wild-type sequence (~100-200 nt)
- Lipofectamine Stem Transfection Reagent (or other suitable method like electroporation)
- iPSC culture medium and reagents
- FACS instrument for sorting GFP-positive cells
- Genomic DNA extraction kit
- PCR primers flanking the target site
- Sanger sequencing reagents

2. Methods:

- gRNA Design and Cloning:
 - Design a 20-nt gRNA specific to the region of the N141I mutation in PSEN2 exon 5.[\[14\]](#) Ensure the gRNA directs Cas9 to cut close to the mutation site.
 - Clone the designed gRNA into the pSpCas9(BB)-2A-GFP vector according to the manufacturer's protocol.

- iPSC Transfection:
 - Culture patient-derived iPSCs to ~70-80% confluency.
 - Co-transfect the iPSCs with the Cas9-gRNA plasmid and the wild-type ssODN donor template using a suitable transfection reagent.[\[14\]](#) A molar ratio of 1:1 for plasmid to ssODN is a good starting point.
 - Include a GFP-only plasmid control.
- Selection of Edited Cells:
 - 48 hours post-transfection, dissociate the cells into a single-cell suspension.
 - Use Fluorescence-Activated Cell Sorting (FACS) to isolate the top 5-10% of GFP-expressing cells, indicating successful uptake of the plasmid.[\[14\]](#)
 - Plate the sorted cells at a very low density to allow for the growth of single-cell-derived colonies.
- Screening and Validation:
 - Once colonies are large enough, manually pick and expand them in separate wells.
 - Extract genomic DNA from each expanded clone.
 - Perform PCR using primers that flank the target region in PSEN2 exon 5.
 - Purify the PCR products and send for Sanger sequencing to identify clones with successful homozygous or heterozygous correction of the N141I mutation.[\[2\]](#)[\[14\]](#)
- Expansion of Corrected Clones:
 - Expand the successfully edited iPSC clones and perform quality control (e.g., karyotyping, pluripotency marker expression) before proceeding to functional assays.

Protocol 2: Generation of a PSEN2 Knockout Cell Line

This protocol outlines the generation of a knockout cell line, for instance, in N2A cells.[\[11\]](#)[\[12\]](#)

1. Materials:

- N2A (mouse neuroblastoma) or HEK293 cells
- CRISPR-Cas9 expression vector
- Two gRNAs targeting early exons of PSEN2 to create a larger deletion and ensure a frameshift mutation.
- Transfection reagent
- Genomic DNA extraction kit
- PCR primers flanking the targeted region
- Western blot reagents and anti-PSEN2 antibody

2. Methods:

- gRNA Design: Design two gRNAs targeting an early, critical exon of the PSEN2 gene. Targeting the same exon with two gRNAs can induce a deletion of the intervening sequence.
- Transfection: Co-transfect the parental cells with the Cas9 plasmid and the two gRNA expression plasmids.
- Clonal Isolation: After 48-72 hours, dilute the cells and plate for single-colony isolation as described in Protocol 1.
- Screening:
 - PCR: Screen genomic DNA from expanded clones via PCR. Clones with a deletion will show a smaller PCR product compared to the wild-type allele.[\[12\]](#)
 - Western Blot: Screen clones for the absence of PSEN2 protein expression to confirm successful knockout at the protein level.[\[8\]](#)
- Validation: Sequence the PCR products from potential knockout clones to confirm the presence of a frameshift-inducing insertion/deletion (indel).

Protocol 3: Functional Analysis - Quantification of A β 42/A β 40 Ratio by ELISA

This protocol is used to assess γ -secretase function following gene editing.

1. Materials:

- Differentiated neurons (from Protocol 1) or transfected KO cells (from Protocol 2)
- Cell culture medium
- A β 42 and A β 40 ELISA kits
- Plate reader

2. Methods:

- Sample Collection: Culture the cells for 48-72 hours. Collect the conditioned media from the cells.
- ELISA Procedure:
 - Perform the ELISA for A β 42 and A β 40 on the conditioned media samples according to the manufacturer's instructions.
 - Use the standard curves provided in the kits to determine the concentration (pg/mL) of each A β species.
- Data Analysis:
 - Calculate the A β 42/A β 40 ratio for each sample.[\[14\]](#)
 - Compare the ratios between mutant, corrected, and control cell lines. A pathogenic PSEN2 mutation typically increases this ratio, while CRISPR correction should normalize it.[\[7\]](#)

Protocol 4: Functional Analysis - Electrophysiological Assessment of Neurons

This protocol assesses the functional impact of PSEN2 mutations on neuronal excitability.^[7]
^[15]

1. Materials:

- Differentiated neurons on coverslips
- Patch-clamp rig (amplifier, micromanipulator, microscope)
- Glass pipettes
- Intracellular and extracellular recording solutions

2. Methods:

- Cell Preparation: Use neurons differentiated from iPSCs (mutant, corrected, control).
- Patch-Clamp Recording:
 - Perform whole-cell patch-clamp recordings in current-clamp mode.
 - Inject a series of square depolarizing currents of increasing amplitude to elicit action potentials.
- Data Acquisition and Analysis:
 - Measure key parameters such as the maximum number of spikes elicited, the height of the first action potential, and the resting membrane potential.
 - Compare these parameters across the different genotypes. Neurons with the PSEN2 N141I mutation show deficits, such as a reduced number of spikes, which are rescued upon CRISPR-mediated correction.^[7]^[15]

Conclusion

The application of CRISPR-Cas9 technology has revolutionized the study of PSEN2 genetics and function. By enabling precise genome editing in physiologically relevant models like patient-derived iPSCs, researchers can directly test the pathogenic consequences of specific mutations and confirm their causal role in cellular dysfunctions, such as altered A β metabolism and impaired neuronal activity.[6][7] The protocols and workflows described here provide a framework for scientists to leverage this technology to further unravel the complexities of PSEN2 in Alzheimer's disease and to screen for potential therapeutic interventions.

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